

Solubility of 3-Methyl-1-heptanol in organic solvents and water

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Compound of Interest

Compound Name: 3-Methyl-1-heptanol

Cat. No.: B093506

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Solubility Profile of 3-Methyl-1-heptanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **3-Methyl-1-heptanol** in water and a range of common organic solvents. Due to a lack of readily available quantitative data in peer-reviewed literature and chemical databases, this guide emphasizes the fundamental principles of its solubility, supplemented by qualitative assessments. Furthermore, it outlines standard experimental protocols for the precise determination of solubility, which is a critical parameter in various applications, including pharmaceutical formulation, chemical synthesis, and material science.

Quantitative Solubility Data

Precise, experimentally determined quantitative solubility data for **3-Methyl-1-heptanol** in a variety of organic solvents is not extensively documented in publicly accessible literature. However, based on the principles of "like dissolves like" and the known properties of similar C8 alcohols, a qualitative and estimated solubility profile can be established. **3-Methyl-1-heptanol**, a branched-chain alcohol, is generally expected to exhibit good solubility in a wide array of organic solvents. Its water solubility is anticipated to be low, a characteristic feature of alcohols with longer carbon chains.

The following table summarizes the expected solubility of **3-Methyl-1-heptanol**. It is important to note that these are qualitative assessments and should be confirmed by experimental determination for any critical application.

Solvent	Chemical Formula	Solvent Type	Expected Solubility of 3-Methyl-1-heptanol
Water	H ₂ O	Highly Polar Protic	Low
Methanol	CH ₃ OH	Polar Protic	Miscible
Ethanol	C ₂ H ₅ OH	Polar Protic	Miscible
Acetone	C ₃ H ₆ O	Polar Aprotic	Miscible
Dichloromethane (DCM)	CH ₂ Cl ₂	Polar Aprotic	Miscible
Ethyl Acetate	C ₄ H ₈ O ₂	Moderately Polar	Miscible
Diethyl Ether	(C ₂ H ₅) ₂ O	Slightly Polar	Miscible
Toluene	C ₇ H ₈	Nonpolar	Miscible
Hexane	C ₆ H ₁₄	Nonpolar	Miscible

Note: "Miscible" indicates that the two substances will mix in all proportions to form a homogeneous solution. "Low" indicates that only a small amount of the solute will dissolve in the solvent.

For a structural isomer, 3-methyl-3-heptanol, an experimental water solubility value of 2390 mg/L at 25 °C has been reported.[1] While not directly applicable to **3-Methyl-1-heptanol**, this value provides a reasonable estimate for the low water solubility of C₈ branched alcohols. The solubility of alcohols in water is known to decrease as the carbon chain length increases due to the larger nonpolar hydrocarbon portion of the molecule.[2] Conversely, branching in isomeric alcohols can lead to a slight increase in water solubility compared to their straight-chain counterparts.[3][4]

Experimental Protocols for Solubility Determination

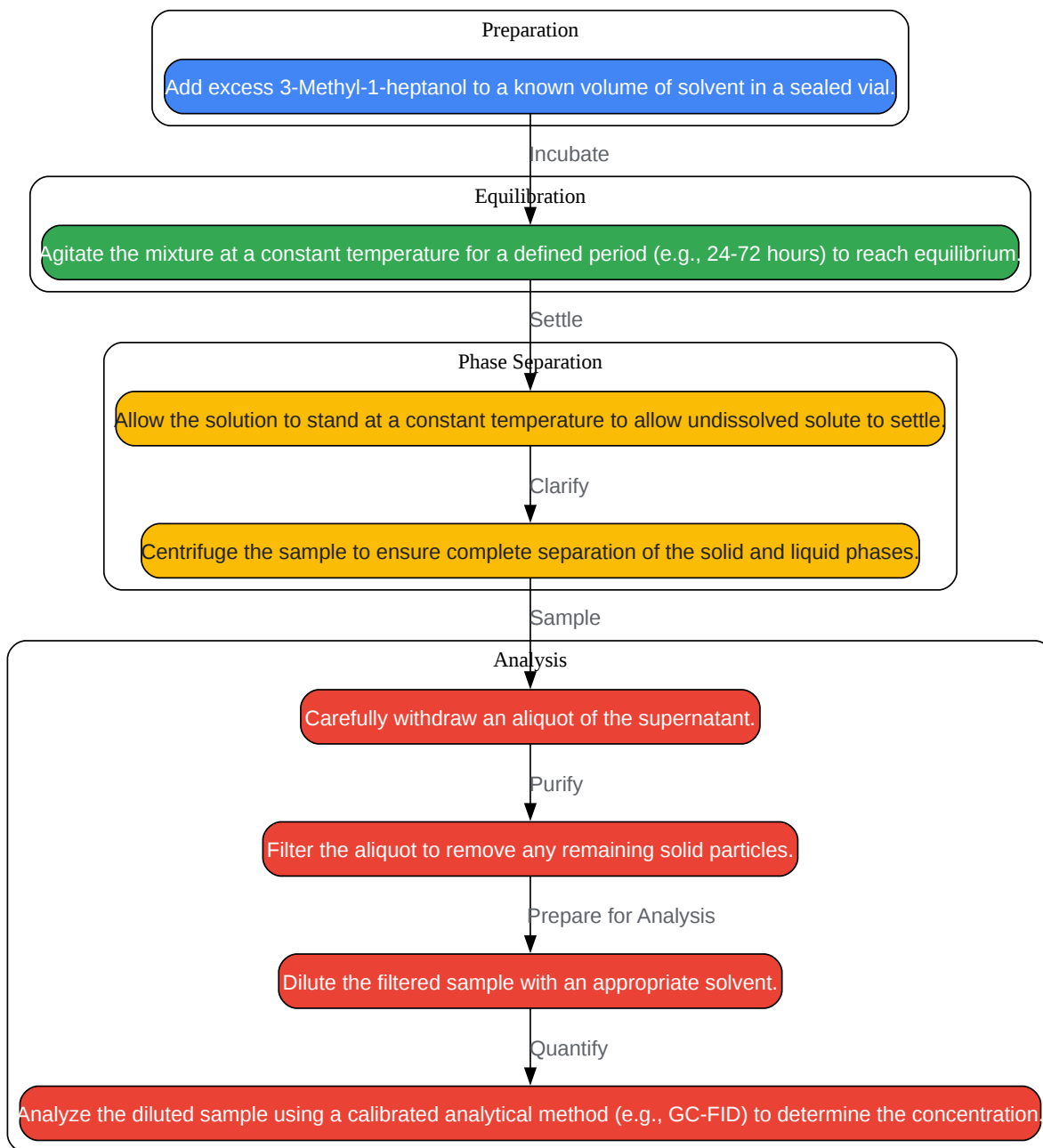
To obtain precise and reliable quantitative solubility data for **3-Methyl-1-heptanol**, standardized experimental protocols are necessary. The following outlines a general yet detailed methodology for determining its solubility in both aqueous and organic solvents.

Materials and Apparatus

- Solute: **3-Methyl-1-heptanol** (high purity grade)
- Solvents: Purified water and a range of high-purity organic solvents (as listed in the table above)
- Analytical balance (± 0.0001 g)
- Vials or test tubes with secure caps
- Constant temperature bath or incubator
- Vortex mixer and/or magnetic stirrer
- Centrifuge
- Syringes and syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE or nylon)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., Gas Chromatography with Flame Ionization Detector (GC-FID), High-Performance Liquid Chromatography (HPLC))

Experimental Workflow: Shake-Flask Method

The isothermal shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.



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Figure 1. Workflow for the experimental determination of solubility using the shake-flask method.

Quantification

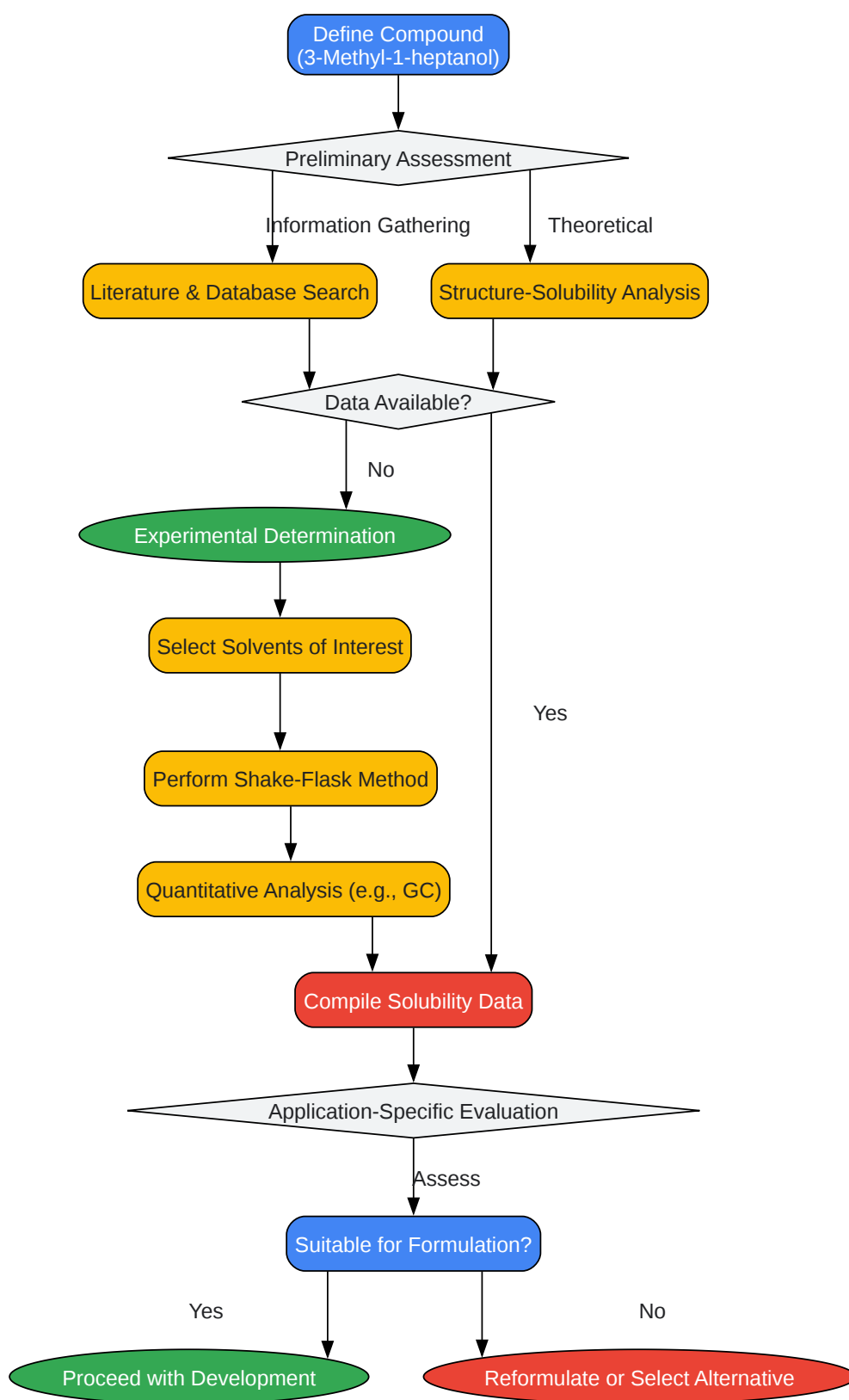
A crucial step in determining solubility is the accurate quantification of the dissolved solute. Gas Chromatography with a Flame Ionization Detector (GC-FID) is a highly suitable technique for volatile compounds like **3-Methyl-1-heptanol**.

- Calibration: Prepare a series of standard solutions of **3-Methyl-1-heptanol** of known concentrations in the solvent of interest.
- Analysis: Inject a known volume of each standard and the saturated sample solution into the GC-FID system.
- Quantification: Generate a calibration curve by plotting the peak area against the concentration of the standards. Use the peak area of the sample to determine its concentration from the calibration curve.

The solubility is then expressed in appropriate units, such as grams per 100 mL (g/100mL) or moles per liter (mol/L).

Logical Framework for Solubility Assessment

The decision-making process for assessing the solubility of a compound like **3-Methyl-1-heptanol** in a research and development setting can be visualized as a logical workflow. This involves preliminary assessment, experimental determination, and application-specific evaluation.



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Figure 2. Logical workflow for assessing the solubility of a chemical compound.

Conclusion

While specific quantitative solubility data for **3-Methyl-1-heptanol** in organic solvents remains elusive in readily available literature, a strong qualitative understanding can be derived from its molecular structure and the established principles of alcohol chemistry. It is anticipated to be miscible with a wide range of common organic solvents and to have low solubility in water. For applications requiring precise solubility values, the experimental protocols outlined in this guide provide a robust framework for their determination. The provided logical workflow illustrates a systematic approach to solubility assessment in a professional research and development context.

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